

An In-depth Technical Guide to tert-Butylbenzene

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Compound of Interest

Compound Name: *Tert-butylbenzene*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **tert-butylbenzene**, a significant aromatic hydrocarbon in various scientific and industrial applications. This document details its chemical identity, physicochemical properties, synthesis protocols, and key applications, with a focus on its relevance to research and development.

Chemical Identity and Synonyms

tert-Butylbenzene is an organic compound characterized by a benzene ring substituted with a tert-butyl group.^[1] Its unique structure influences its chemical reactivity and physical properties, making it a valuable intermediate in organic synthesis.^{[2][3]}

CAS Number: 98-06-6^{[1][4][5][6][7]}

A comprehensive list of its synonyms is provided in the table below to aid in its identification across various databases and publications.

Synonym	Reference
t-Butylbenzene	[1][4][7]
2-Methyl-2-phenylpropane	[5][6][7]
(1,1-dimethylethyl)benzene	[1][7]
Phenyltrimethylmethane	[7]
Pseudobutylbenzene	[4][7]
Trimethylphenylmethane	[7]
Benzene, tert-butyl-	[7]

Physicochemical Properties

The physical and chemical properties of **tert-butylbenzene** are well-documented and crucial for its handling, application, and process design. It is a colorless, flammable liquid with a characteristic aromatic odor.[1][2][3] It is nearly insoluble in water but miscible with many organic solvents such as hexane, benzene, and chloroform.[1][2]

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₄	[1][4][7]
Molecular Weight	134.22 g/mol	[1][2][4][5][6][8]
Density	0.867 g/mL at 25 °C	[1][4][6]
Melting Point	-58 °C to -57.9 °C	[1][2][5][6]
Boiling Point	169 °C	[1][2][4][5][6]
Flash Point	34.4 °C (93.9 °F) to 47 °C (116.6 °F)	[1]
Autoignition Temperature	450 °C (842 °F)	[1]
Refractive Index	n _{20/D} 1.492	[4][5][6]
Vapor Pressure	4.79 mmHg at 37.7 °C	[4][6]
Vapor Density	3.16 (vs air)	[4][6]

Experimental Protocols: Synthesis of tert-Butylbenzene

The most common method for synthesizing **tert-butylbenzene** is through the Friedel-Crafts alkylation of benzene.[3][9] This electrophilic aromatic substitution reaction can utilize either isobutene or tert-butyl chloride as the alkylating agent in the presence of a Lewis acid catalyst, such as anhydrous aluminum chloride.[1][3][10]

This protocol details the synthesis of **tert-butylbenzene** from benzene and tert-butyl chloride.

Materials:

- Benzene (dry)
- tert-Butyl chloride
- Anhydrous aluminum chloride

- Ice
- Concentrated Hydrochloric Acid (for preparation of tert-butyl chloride, if needed)
- tert-Butyl alcohol (for preparation of tert-butyl chloride, if needed)
- Calcium chloride (for drying)
- Diethyl ether
- Water

Equipment:

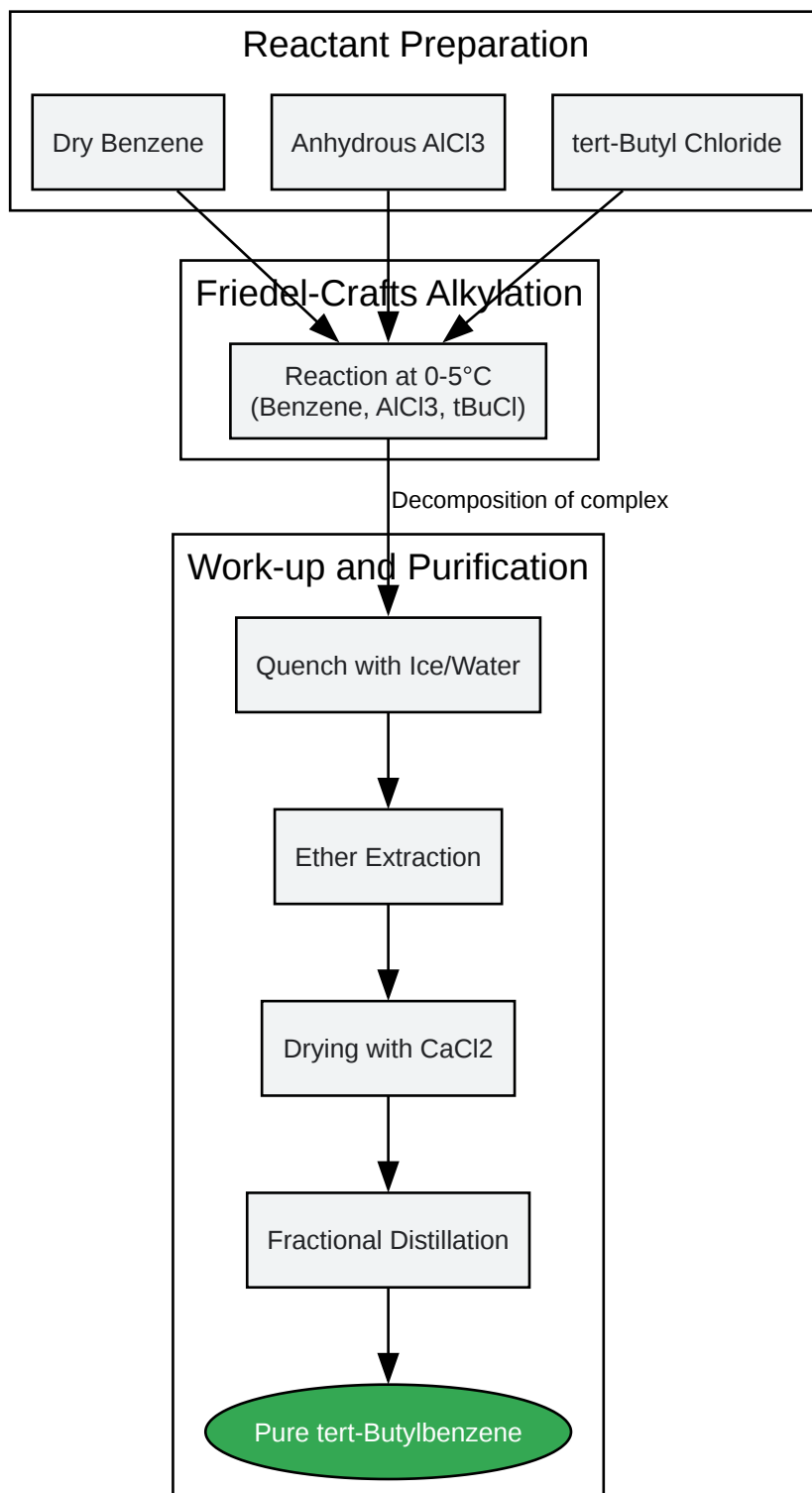
- 1 L long-necked, round-bottomed flask
- Mechanical stirrer
- Dropping funnel
- Three-way addition tube
- Salt-ice bath
- Separatory funnel
- Distillation apparatus with a fractionating column

Procedure:

- Preparation of tert-Butyl Chloride (if not commercially available):
 - In a separatory funnel, vigorously shake a mixture of 50 ml of tert-butyl alcohol and 250 ml of concentrated hydrochloric acid for 10 minutes.
 - Allow the layers to separate and discard the lower aqueous layer.
 - Wash the tert-butyl chloride layer, dry it over calcium chloride, and purify by distillation. The boiling point of tert-butyl chloride is 50-51°C.

- Friedel-Crafts Alkylation Reaction:
 - Set up a 1 L round-bottomed flask with a mechanical stirrer, a dropping funnel, and a gas trap for the evolving HCl gas.
 - In the reaction flask, place 50 g of anhydrous aluminum chloride and 175 ml of dry benzene.
 - Cool the flask in a salt-ice bath to 0-5°C.
 - Place 50 g of tert-butyl chloride in the dropping funnel.
 - Slowly add the tert-butyl chloride to the stirred benzene-aluminum chloride mixture over a period of 6 hours, maintaining the temperature at 0-5°C.
 - After the addition is complete, continue stirring for an additional hour.
- Work-up and Purification:
 - While maintaining external cooling, slowly add 150-200 g of crushed ice to the reaction mixture to decompose the intermediate product.
 - Add 50-100 ml of cold water to complete the decomposition.
 - Transfer the mixture to a separatory funnel and separate the organic layer.
 - Extract the aqueous layer with diethyl ether.
 - Combine the organic layer and the ether extracts and dry them over anhydrous calcium chloride.
 - Perform a fractional distillation of the dried organic solution. Collect the fraction boiling between 164-168°C. The pure product has a boiling point of 167°C.

Workflow for tert-Butylbenzene Synthesis

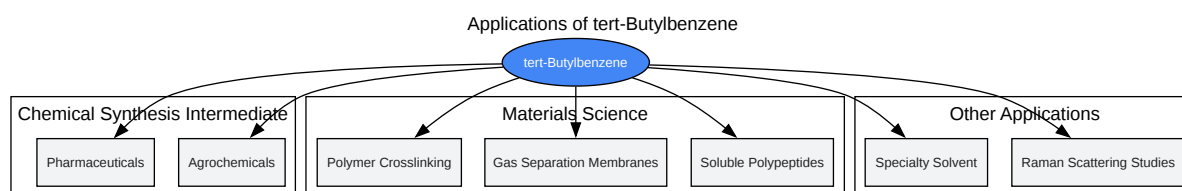
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Caption: A flowchart illustrating the key stages in the synthesis of **tert-butylbenzene**.

Applications in Research and Development

tert-Butylbenzene serves as a versatile compound with several applications in industrial and research settings.

- **Intermediate for Pharmaceuticals and Agrochemicals:** It is a useful intermediate in the manufacturing of various agrochemicals and pharmaceuticals.[4][5] The tert-butyl group can be incorporated into drug molecules to enhance potency or to act as a steric shield, increasing the stability of the compound against enzymatic degradation.[11]
- **Polymer Science:** In polymer chemistry, **tert-butylbenzene** is used as a crosslinking agent to improve the strength, durability, and thermal stability of polymers.[12] It can also be used in the synthesis of specialized polymers, such as aromatic polyimide membranes for gas separation. A recent study has also demonstrated its use in functionalizing β -sheet forming polypeptides to overcome solubility issues during synthesis.[13]
- **Solvent:** Due to its miscibility with many organic compounds, it can be used as a solvent for certain resins.[3][4][12]
- **Research Applications:** It is used as a substrate in studies of nanogap-enhanced Raman scattering.



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Caption: A diagram showing the diverse applications of **tert-butylbenzene**.

Role in Drug Development and Metabolism

The tert-butyl group is a common moiety in many drug molecules.^[11] Its presence can enhance the binding affinity of a drug to its target and can also serve as a steric shield to protect susceptible functional groups from metabolic enzymes.^[11] However, the tert-butyl group itself can be a site of metabolism, often by cytochrome P450 (CYP) enzymes.^[11] For instance, the tert-butyl groups in drugs like ombitasvir and nelfinavir are known to be hydroxylated by CYP enzymes such as CYP2C8 and CYP2C19, respectively.^[11] Understanding the metabolic fate of the tert-butyl group is therefore crucial in the design and development of new therapeutic agents.

Safety and Handling

tert-Butylbenzene is a flammable liquid and should be handled with appropriate safety precautions.^{[1][14]}

- Handling: Avoid contact with skin and eyes, and prevent inhalation of vapors.^{[8][15]} Keep away from sources of ignition and take measures to prevent the buildup of electrostatic charge.^{[8][15]} Handle in a well-ventilated area, preferably under a chemical fume hood.^{[14][16]}
- Personal Protective Equipment (PPE): Wear safety glasses or a face shield, chemical-resistant gloves, and flame-retardant protective clothing.^{[14][15]} In case of inadequate ventilation, use a suitable respirator.^[8]
- First Aid:
 - Inhalation: Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician.^{[8][15]}
 - Skin Contact: Wash off with soap and plenty of water. Consult a physician.^{[8][15]}
 - Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.^{[8][15]}
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water and consult a physician.^{[8][15]}

- Storage: Store in a cool, dry, and well-ventilated place in a tightly closed container.[14][16]
Keep away from heat, sparks, and open flames.[14][16]
- Disposal: Dispose of contents and container to an approved waste disposal plant in accordance with local regulations.[14]

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References

- 1. tert-Butylbenzene - Wikipedia [en.wikipedia.org]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. nbino.com [nbino.com]
- 4. tert-Butylbenzene | 98-06-6 [chemicalbook.com]
- 5. tert-Butylbenzene, 99% 98-06-6 India [ottokemi.com]
- 6. tert-Butylbenzol 99% | Sigma-Aldrich [sigmaaldrich.com]
- 7. Tert-Butylbenzene | C10H14 | CID 7366 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. lobachemie.com [lobachemie.com]
- 9. taylorandfrancis.com [taylorandfrancis.com]
- 10. cerritos.edu [cerritos.edu]
- 11. hyphadiscovery.com [hyphadiscovery.com]
- 12. nbino.com [nbino.com]
- 13. researchgate.net [researchgate.net]
- 14. orgchemboulder.com [orgchemboulder.com]
- 15. cdhfinechemical.com [cdhfinechemical.com]
- 16. chemicalbook.com [chemicalbook.com]
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